

Spectroscopic Profile of 2-(1H-imidazol-5-yl)ethanol: A Technical Guide

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Compound of Interest

Compound Name: 2-(1H-imidazol-5-yl)ethanol

CAS No.: 872-82-2

Cat. No.: B1227070

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the expected spectroscopic data for **2-(1H-imidazol-5-yl)ethanol**, a heterocyclic compound of interest in medicinal chemistry and related fields. Due to the limited availability of published experimental spectra for this specific molecule, this document focuses on predicted data derived from established spectroscopic principles and spectral data of analogous structures. It serves as a valuable resource for the identification, characterization, and quality control of **2-(1H-imidazol-5-yl)ethanol** in a research and development setting.

Predicted Nuclear Magnetic Resonance (NMR) Data

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful technique for elucidating the structure of organic molecules. Below are the predicted ¹H and ¹³C NMR chemical shifts for **2-(1H-imidazol-5-yl)ethanol**. These predictions are based on computational models and analysis of similar chemical structures.

Table 1: Predicted ¹H NMR Spectral Data for **2-(1H-imidazol-5-yl)ethanol**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.6	s	1H	H-2 (imidazole)
~6.8	s	1H	H-4 (imidazole)
~3.7	t	2H	-CH ₂ -OH
~2.7	t	2H	Imidazole-CH ₂ -
Broad	s	1H	-OH
Broad	s	1H	-NH

Solvent: Deuterated Dimethyl Sulfoxide (DMSO-d₆) s = singlet, t = triplet

Table 2: Predicted ¹³C NMR Spectral Data for **2-(1H-imidazol-5-yl)ethanol**

Chemical Shift (δ) ppm	Assignment
~135	C-2 (imidazole)
~130	C-5 (imidazole)
~117	C-4 (imidazole)
~60	-CH ₂ -OH
~28	Imidazole-CH ₂ -

Solvent: Deuterated Dimethyl Sulfoxide (DMSO-d₆)

Expected Infrared (IR) Spectroscopy Data

Infrared (IR) spectroscopy provides information about the functional groups present in a molecule. The IR spectrum of **2-(1H-imidazol-5-yl)ethanol** is expected to exhibit characteristic absorption bands for its alcohol and imidazole functionalities.

Table 3: Expected Key IR Absorption Bands for **2-(1H-imidazol-5-yl)ethanol**

Wavenumber (cm ⁻¹)	Intensity	Functional Group	Vibration
3400-3200	Strong, Broad	O-H (Alcohol)	Stretching
3150-3000	Medium	N-H (Imidazole)	Stretching
3050-2850	Medium	C-H (sp ² and sp ³)	Stretching
1650-1580	Medium	C=N (Imidazole)	Stretching
1550-1450	Medium	C=C (Imidazole)	Stretching
1100-1000	Strong	C-O (Alcohol)	Stretching

Expected Mass Spectrometry (MS) Data

Mass spectrometry (MS) provides information about the molecular weight and fragmentation pattern of a molecule. Using a soft ionization technique like Electrospray Ionization (ESI), the protonated molecule [M+H]⁺ is expected to be the base peak.

Table 4: Expected Mass Spectrometry Data for **2-(1H-imidazol-5-yl)ethanol**

m/z	Ion
113.07	[M+H] ⁺
95.06	[M+H - H ₂ O] ⁺
82.06	[M+H - CH ₂ OH] ⁺

The fragmentation of **2-(1H-imidazol-5-yl)ethanol** would likely involve the loss of water from the ethanol side chain and cleavage of the C-C bond adjacent to the imidazole ring.

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^1H and ^{13}C NMR spectra for structural elucidation.

Procedure:

- Sample Preparation: Dissolve 5-10 mg of **2-(1H-imidazol-5-yl)ethanol** in approximately 0.6 mL of a suitable deuterated solvent (e.g., DMSO- d_6). The use of deuterated solvents is crucial to avoid large solvent signals in the ^1H NMR spectrum.^[1]
- Transfer: Transfer the solution to a 5 mm NMR tube.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal signal dispersion.
- Acquisition of ^1H NMR Spectrum:
 - Acquire a standard one-dimensional ^1H NMR spectrum.
 - Set the spectral width to cover the expected chemical shift range (e.g., 0-12 ppm).
 - Use a sufficient number of scans to achieve a good signal-to-noise ratio.
 - Integrate the peaks to determine the relative number of protons.
- Acquisition of ^{13}C NMR Spectrum:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Set the spectral width to encompass the expected range for carbon signals (e.g., 0-160 ppm).
 - A larger number of scans will be necessary compared to the ^1H spectrum due to the lower natural abundance of ^{13}C .

Attenuated Total Reflectance-Fourier Transform Infrared (ATR-FTIR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Procedure:

- **Background Scan:** Record a background spectrum of the clean, empty ATR crystal. This will be subtracted from the sample spectrum to remove contributions from the instrument and atmosphere.
- **Sample Application:** Place a small amount of the solid or liquid sample directly onto the ATR crystal, ensuring complete coverage of the crystal surface. For solid samples, apply pressure using the instrument's clamp to ensure good contact.
- **Spectrum Acquisition:** Collect the FTIR spectrum over a typical mid-IR range (e.g., 4000-400 cm^{-1}).
- **Data Processing:** The acquired interferogram is Fourier-transformed to produce the final IR spectrum. The background spectrum is automatically subtracted by the instrument software.
- **Cleaning:** After analysis, clean the ATR crystal with a suitable solvent (e.g., isopropanol) and a soft tissue.

Electrospray Ionization-Mass Spectrometry (ESI-MS)

Objective: To determine the molecular weight and fragmentation pattern. ESI is a soft ionization technique that is well-suited for polar molecules and minimizes fragmentation, typically showing the protonated molecular ion.[\[2\]](#)[\[3\]](#)[\[4\]](#)

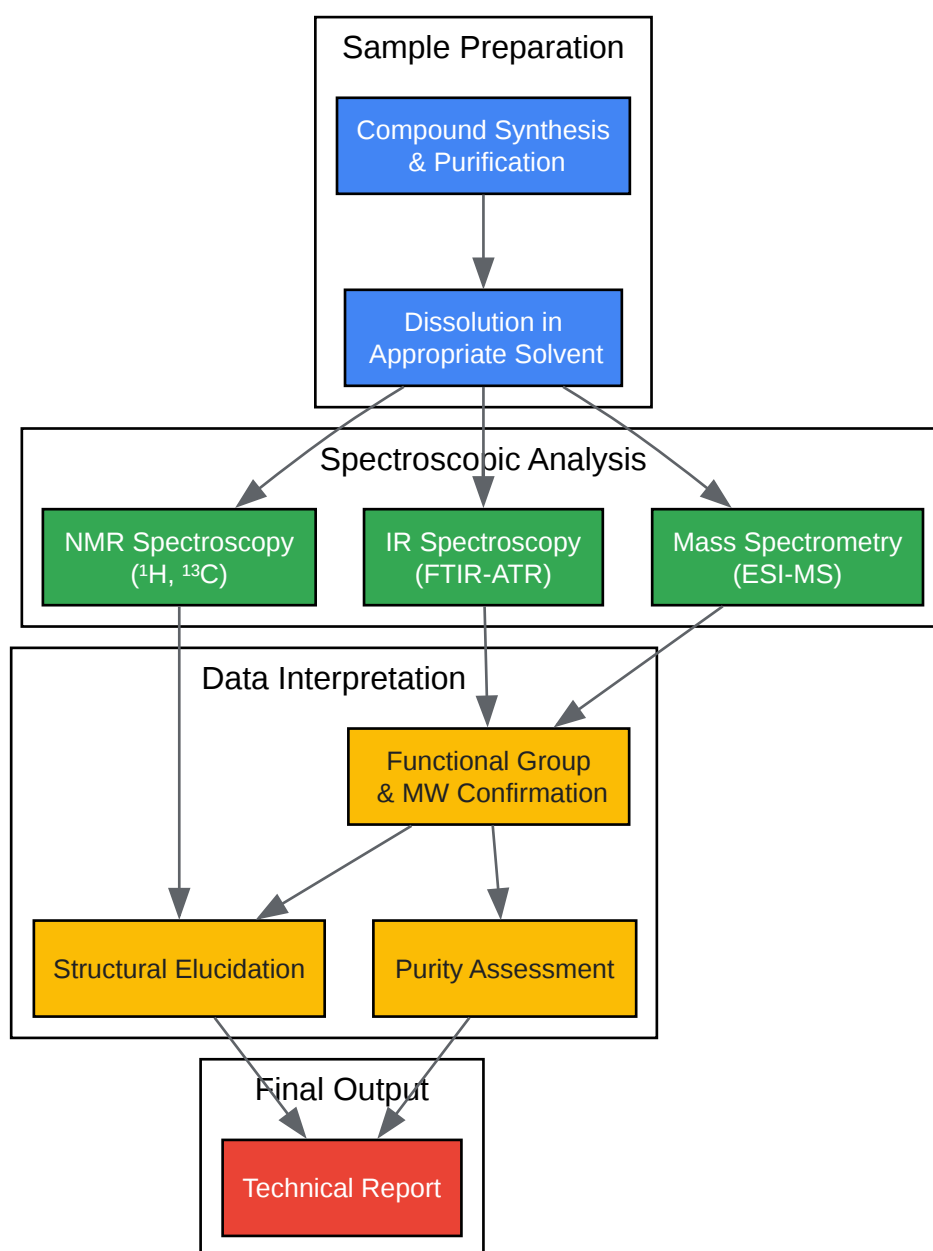
Procedure:

- **Sample Preparation:** Prepare a dilute solution of the sample (approximately 10-100 $\mu\text{g/mL}$) in a solvent compatible with mass spectrometry, such as methanol or acetonitrile/water.[\[2\]](#)
- **Infusion:** Introduce the sample solution into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., 5-20 $\mu\text{L/min}$).[\[2\]](#)
- **Ionization:** Apply a high voltage (e.g., 3-5 kV) to the capillary needle to generate a fine spray of charged droplets.[\[2\]](#)
- **Desolvation:** The charged droplets are desolvated with a heated drying gas (e.g., nitrogen) to release the analyte ions into the gas phase.

- Mass Analysis: The ions are then guided into the mass analyzer (e.g., quadrupole, time-of-flight) where they are separated based on their mass-to-charge ratio (m/z).
- Detection: The detector records the abundance of each ion, generating a mass spectrum.

Visualization of Analytical Workflow

The following diagram illustrates a typical workflow for the spectroscopic analysis of a chemical compound.



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Caption: General workflow for spectroscopic analysis.

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